

An In-depth Technical Guide to Perfluorotripentylamine (CAS 338-84-1)

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Compound of Interest

Compound Name: Perfluorotripentylamine

Cat. No.: B1203272

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Perfluorotripentylamine** (CAS 338-84-1), a perfluorinated compound known for its exceptional chemical inertness, thermal stability, and unique physical properties. This document consolidates key data, experimental methodologies, and applications relevant to research and development in the scientific and pharmaceutical fields.

Chemical Identity and Physical Properties

Perfluorotripentylamine, also known by trade names such as Fluorinert FC-70, is a fully fluorinated tertiary amine.^{[1][2]} Its structure consists of a central nitrogen atom bonded to three perfluorinated pentyl chains, which imparts remarkable stability and a distinct set of physical characteristics.^{[1][2]} Unlike conventional amines, perfluorinated amines exhibit very low basicity due to the strong electron-withdrawing effect of the fluorine atoms.^[1]

Table 1: Chemical Identifiers for **Perfluorotripentylamine**

Identifier	Value
CAS Number	338-84-1[1]
Chemical Formula	C ₁₅ F ₃₃ N[1]
IUPAC Name	1,1,2,2,3,3,4,4,5,5,5-Undecafluoro-N,N-bis(undecafluoropentyl)pentan-1-amine[1]
Synonyms	Perfluorotriamylamine, Tris(perfluoropentyl)amine, Fluorinert FC-70[1] [3]
Molar Mass	821.11 g/mol [1][3]

Table 2: Physical and Chemical Properties of **Perfluorotripentylamine**

Property	Value
Appearance	Colorless liquid[1]
Density	1.93 - 1.94 g/cm ³ at 25°C[1][4]
Boiling Point	212 - 218 °C[4]
Melting Point	-25 °C[4]
Water Solubility	< 5 ppm (practically insoluble)[1]
Refractive Index (n _D)	1.303[1]
Vapor Pressure	15 Pascals at 25°C
Kinematic Viscosity	12 centistokes at 25°C
Surface Tension	18 dynes/cm

Synthesis of Perfluorotripentylamine

The primary industrial synthesis method for **perfluorotripentylamine** is the Simons Process of electrochemical fluorination (ECF). This process involves the electrolysis of the corresponding

hydrocarbon amine, tripentylamine, in anhydrous hydrogen fluoride, which serves as both the solvent and the fluorine source.

Experimental Protocol: Electrochemical Fluorination (Simons Process)

The following provides a generalized methodology for the synthesis of **perfluorotripentylamine**.

Objective: To replace all carbon-hydrogen bonds of tripentylamine with carbon-fluorine bonds.



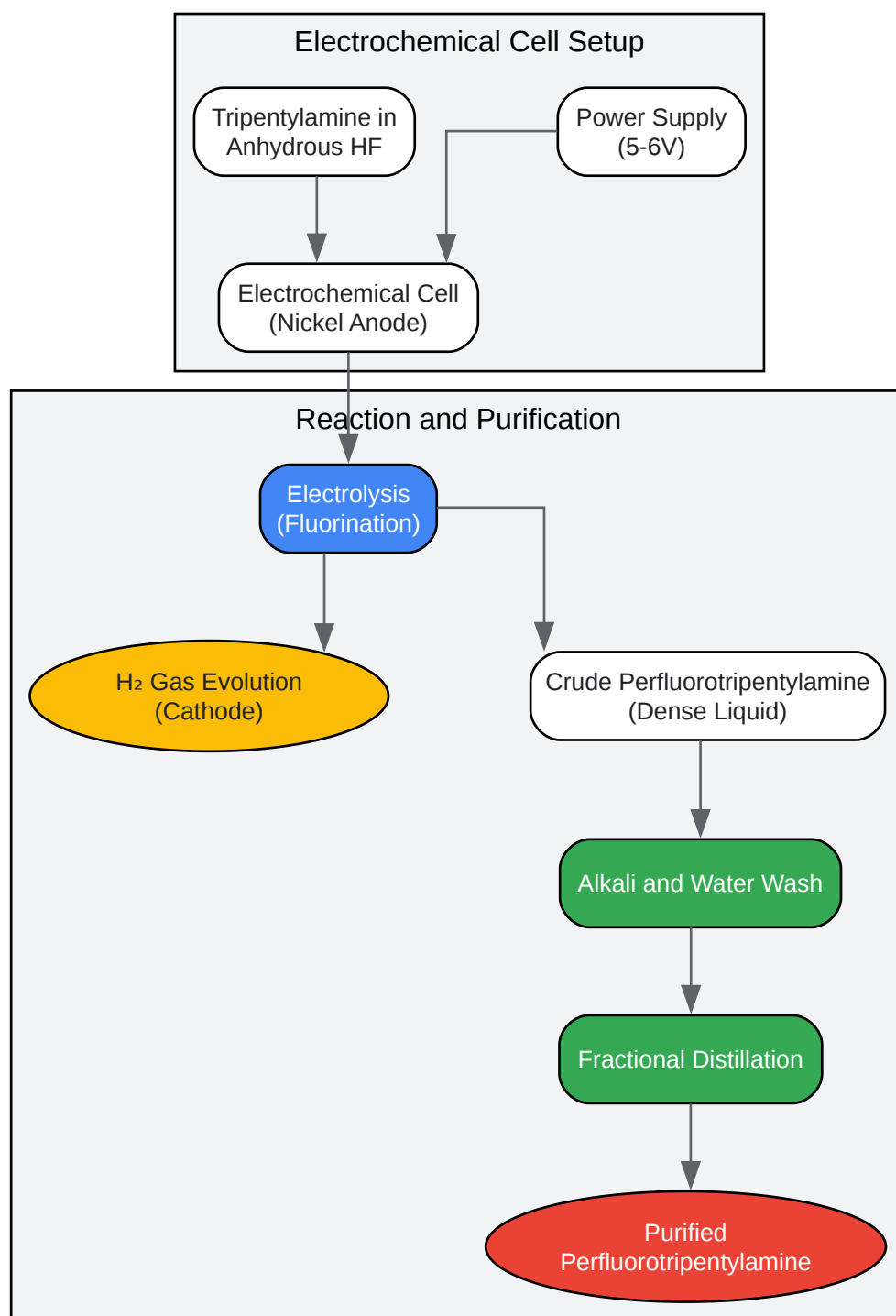
Materials:

- Tripentylamine (precursor)
- Anhydrous Hydrogen Fluoride (HF) (solvent and fluorine source)
- Electrochemical cell with a nickel anode and steel cathode
- Power supply (typically providing 5-6 V)
- Scrubbing system for evolved hydrogen gas
- Purification setup (washing and fractional distillation)

Procedure:

- Cell Preparation: A solution of tripentylamine in anhydrous hydrogen fluoride is prepared in the electrochemical cell. The concentration of the amine is typically kept low.
- Electrolysis: A potential of 5-6 volts is applied across the nickel anode and steel cathode. The process is conducted at a controlled temperature.
- Fluorination: During electrolysis, the hydrogen atoms on the alkyl chains of the amine are progressively replaced by fluorine atoms from the hydrogen fluoride. Gaseous hydrogen is evolved at the cathode.

- **Product Collection:** The dense, perfluorinated product settles at the bottom of the cell and can be drained off periodically.
- **Purification:** The crude product is washed with a weak base to neutralize any residual HF, followed by washing with water. The final product is purified by fractional distillation to separate it from partially fluorinated byproducts.



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Diagram 1: Synthesis of **Perfluorotripentylamine** via Simons Electrofluorination.

Applications in Research and Drug Development

Perfluorotripentylamine's high stability, inertness, and gas-dissolving capabilities make it a valuable material in several high-tech applications.

- **Electronics Cooling:** As a component of Fluorinert™ liquids, it is used as a dielectric coolant for direct immersion cooling of sensitive electronics, such as supercomputer CPUs and power converters.[1]
- **Vapor Phase Soldering:** Its high boiling point and the inert vapor it produces are ideal for vapor phase reflow soldering, providing a uniform and oxygen-free heating environment.
- **Medical Device Coatings:** Perfluorocarbons are used to create lubricious, anti-thrombotic, and anti-bacterial surfaces on medical devices.[4] This is particularly relevant for devices in contact with blood, such as catheters and extracorporeal circuits.
- **Oxygen Carriers:** Due to their high capacity for dissolving respiratory gases, perfluorinated amines have been investigated as potential artificial blood substitutes.[1]
- **Contrast Agents:** Perfluorocarbon emulsions can be used as contrast agents for medical imaging techniques like ultrasound and MRI.

Experimental Protocol: Application of a Tethered-Liquid Perfluorocarbon (TLP) Coating

This protocol describes a general method for applying a lubricious and biocompatible perfluorocarbon coating to a medical device surface.

Objective: To create a stable, blood-repellent surface on a medical device to prevent thrombosis and bacterial adhesion.

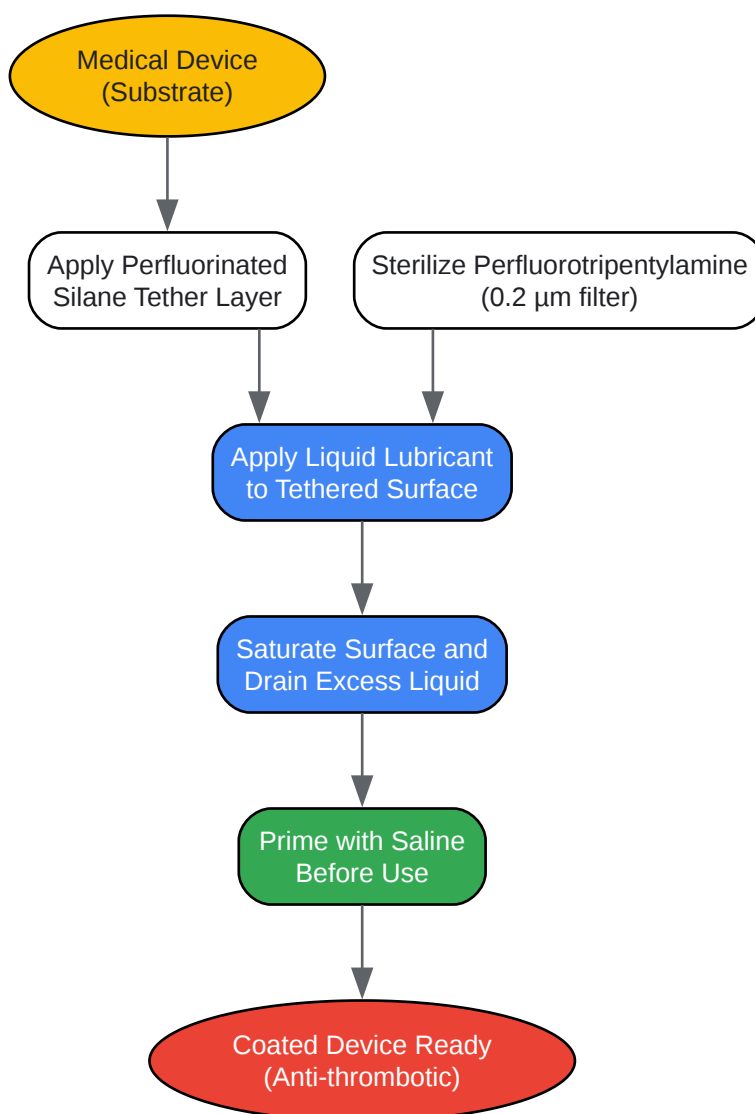
Materials:

- Medical device or substrate
- Perfluorinated silane tethering agent
- **Perfluorotripentylamine** (liquid lubricant layer)

- Sterilization filter (0.2 μm)
- Phosphate-buffered saline (PBS)
- Glutaraldehyde solution (for fixation, if analysis is required)

Procedure:

- **Surface Tethering:** The medical device is first treated with a perfluorinated silane tether layer. This creates a covalently bound, low-energy surface to which the liquid perfluorocarbon can adhere. (This step is often performed by specialized manufacturers).
- **Sterilization:** The **Perfluorotripentylamine** liquid is sterilized by passing it through a 0.2 μm filter.
- **Lubricant Application:** The sterilized liquid is injected into or flushed over the blood-contacting surfaces of the tethered device (e.g., the lumen of a catheter or the fibers of an oxygenator).
- **Saturation and Draining:** The surfaces are allowed to become fully saturated with the liquid. Any excess liquid is then drained from the device.
- **Priming and Use:** The coated device is then primed with saline before clinical or experimental use. The tethered liquid layer provides a durable, ultra-low friction surface that repels blood components.



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Diagram 2: Workflow for Applying a Tethered-Liquid Perfluorocarbon Coating.

Spectral Data

Detailed spectral analysis is crucial for confirming the identity and purity of **Perfluorotripentylamine**.

Table 3: Expected Spectral Characteristics

Technique	Expected Features
Mass Spectrometry (MS)	Due to the strength of the C-F bonds, electron ionization (EI) mass spectra will show extensive fragmentation. Characteristic fragments for perfluorinated amines include ions at m/z 69 ($[\text{CF}_3]^+$), 131 ($[\text{C}_3\text{F}_5]^+$), and 219 ($[\text{C}_4\text{F}_9]^+$). The molecular ion is often of low abundance or absent.
Infrared (IR) Spectroscopy	The IR spectrum is dominated by very strong absorption bands in the $1100\text{-}1300\text{ cm}^{-1}$ region, which are characteristic of C-F bond stretching vibrations. The absence of C-H stretching bands (around $2800\text{-}3000\text{ cm}^{-1}$) confirms the perfluorinated nature of the compound.
^{19}F Nuclear Magnetic Resonance (NMR)	^{19}F NMR is a powerful tool for characterizing perfluorinated compounds. The spectrum of Perfluorotripentylamine is expected to show multiple signals corresponding to the different CF_2 and CF_3 groups in the pentyl chains. Typical chemical shifts (relative to CFCl_3) would be approximately -81 ppm for the CF_3 group and in the range of -121 to -126 ppm for the various CF_2 groups.
^{13}C Nuclear Magnetic Resonance (NMR)	The ^{13}C NMR spectrum will show resonances for the fluorinated carbons. These signals will appear as complex multiplets due to strong one-bond and two-bond C-F coupling.

Safety and Handling

Perfluorotripentylamine is considered to have low toxicity.^[1] However, it is a persistent chemical in the environment and has a high global warming potential. Therefore, it should be handled in a way that minimizes its release into the atmosphere.

- **Handling:** Use in a well-ventilated area. Avoid contact with skin and eyes by wearing appropriate personal protective equipment (gloves, safety glasses).
- **Storage:** Store in a cool, dry, well-ventilated place in tightly sealed containers.
- **Environmental Impact:** Due to its persistence and high global warming potential, users should implement practices for recovery, recycling, and proper disposal to minimize environmental emissions.

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